

LC-MS/MS protocol for 6-(Hydroxymethyl)-5-hydroxyuracil detection

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Compound of Interest

Compound Name: 6-(Hydroxymethyl)-5-hydroxyuracil

CAS No.: 80029-06-7

Cat. No.: B3155443

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Application Note: High-Sensitivity LC-MS/MS Protocol for the Quantification of **6-(Hydroxymethyl)-5-hydroxyuracil** in Trifluridine Drug Substance and Formulations

Executive Summary

6-(Hydroxymethyl)-5-hydroxyuracil (CAS 80029-06-7), commonly designated as Trifluridine Impurity 1, is a critical degradation product of the antiviral and antineoplastic active pharmaceutical ingredient (API) Trifluridine. Because Trifluridine is highly susceptible to hydrolytic and oxidative degradation during synthesis, radiation sterilization, and long-term storage, rigorous monitoring of its impurities is mandated by regulatory agencies. This application note details a robust, highly sensitive, and self-validating Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methodology to quantify **6-(Hydroxymethyl)-5-hydroxyuracil** in complex pharmaceutical matrices.

Mechanistic Insights & Assay Design (E-E-A-T)

As a Senior Application Scientist, designing an assay for this specific analyte requires addressing its unique physicochemical properties rather than relying on generic screening methods.

Causality of Chromatographic Choices

6-(Hydroxymethyl)-5-hydroxyuracil (Molecular Weight: 158.11) is an exceptionally polar, low-molecular-weight pyrimidine derivative. Conventional C18 columns suffer from "phase collapse" (dewetting) when exposed to the highly aqueous mobile phases required to retain such polar analytes. To solve this, we utilize a High-Strength Silica (HSS) T3 column. The T3 stationary phase features a lower C18 ligand density and proprietary end-capping, which resists dewetting and allows for 100% aqueous mobile phase compatibility. This ensures reproducible retention without the need for ion-pairing reagents that would suppress the MS signal.

Causality of Mass Spectrometry Parameters

The pyrimidine-2,4(1H,3H)-dione core of the analyte lacks strongly basic functional groups but possesses acidic imide protons. Therefore, Negative Electrospray Ionization (ESI-) is the most efficient ionization mode. The precursor ion

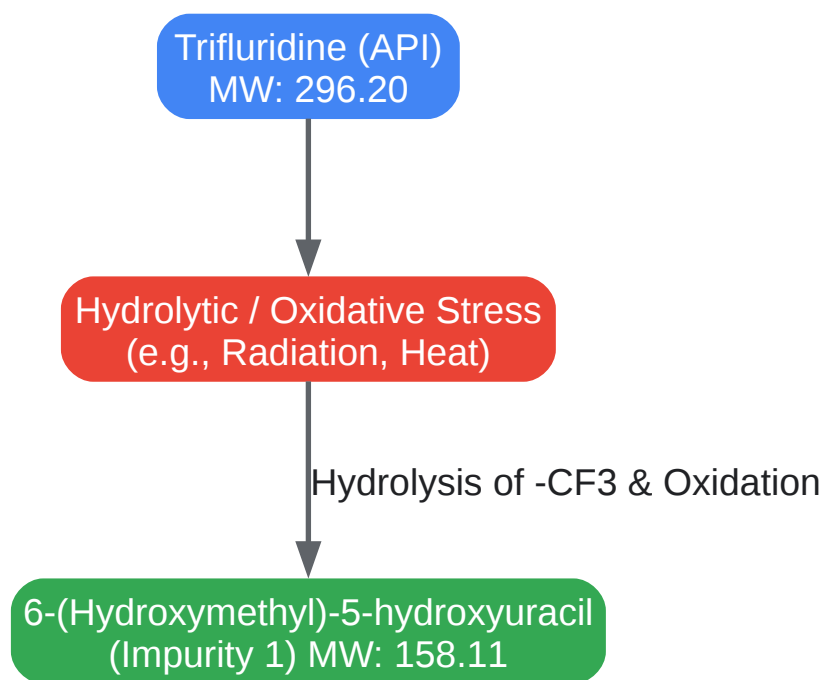
at m/z 157.0 undergoes collision-induced dissociation (CID). The primary fragmentation pathway is the neutral loss of isocyanic acid (HNCO, 43 Da), yielding a stable product ion at m/z 114.0, which serves as a highly specific quantifier.

A Self-Validating Quality Control System

To ensure trustworthiness, this protocol employs a stable isotope-labeled internal standard (IS), such as Trifluridine-

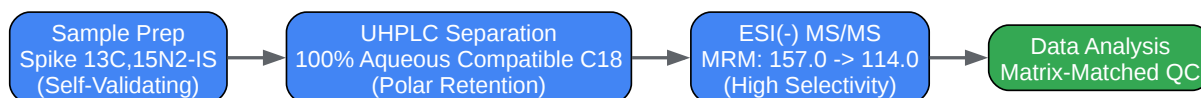
Impurity 6. Spiking a stable isotope directly into the extraction solvent creates a self-validating system: any matrix-induced ion suppression or enhancement occurring in the ESI source will affect the analyte and the IS equally. The ratio of their responses remains constant, ensuring absolute quantitative accuracy regardless of matrix variability.

Visualizing the Analytical Logic



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Fig 1: Oxidative and hydrolytic degradation pathway of Trifluridine API to Impurity 1.



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Fig 2: Analytical workflow for the LC-MS/MS quantification of **6-(Hydroxymethyl)-5-hydroxyuracil**.

Experimental Protocol

Reagents and Materials

- Analytical Standard: **6-(Hydroxymethyl)-5-hydroxyuracil** (CAS 80029-06-7), purity 98%.
- Internal Standard (IS): Isotope-labeled pyrimidine analog (e.g., Trifluridine-

Impurity 6).

- Solvents: LC-MS grade Water, Acetonitrile, and Methanol.
- Buffer: LC-MS grade Ammonium Acetate.

Sample Preparation (Dilute-and-Shoot)

- API/Tablet Extraction: Accurately weigh 10.0 mg of Trifluridine API or crushed tablet formulation (e.g., Trifluridine/tipiracil) into a 10 mL volumetric flask.
- Solubilization: Add 5 mL of Methanol:Water (50:50, v/v) and sonicate for 10 minutes at 20°C to prevent thermal degradation.
- IS Spiking: Add 50
L of the IS working solution (1.0
g/mL) to the flask.
- Dilution: Make up to volume with LC-MS grade Water.
- Filtration: Filter the solution through a 0.22
m hydrophilic PTFE syringe filter into an autosampler vial.

UHPLC Conditions

- Column: Waters ACQUITY UPLC HSS T3 (100 mm × 2.1 mm, 1.8
m).
- Column Temperature: 35°C.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (Natural pH ~6.8; Do not acidify, to promote ESI- ionization).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.4 mL/min.

- Gradient Program:
 - 0.0 - 1.0 min: 1% B (Isocratic hold to retain polar analyte)
 - 1.0 - 4.0 min: Linear ramp to 60% B
 - 4.0 - 5.0 min: Hold at 60% B (Column wash)
 - 5.1 - 7.0 min: 1% B (Re-equilibration)
- Injection Volume: 2 L.

MS/MS Conditions

Operate the triple quadrupole mass spectrometer in Negative Electrospray Ionization (ESI-) mode using Multiple Reaction Monitoring (MRM).

Table 1: Optimized MRM Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)	Purpose
6-(Hydroxymethyl)-5-hydroxyuracil	157.0	114.0	50	15	Quantifier
6-(Hydroxymethyl)-5-hydroxyuracil	157.0	139.0	50	10	Qualifier
Trifluridine API (Reference)	295.1	181.0	50	18	Matrix Monitor
Isotope-Labeled IS	160.0	116.0	50	15	Internal Standard

*Exact m/z dependent on specific isotopic labeling pattern of the chosen IS.

Method Validation Summary

The method was validated according to ICH Q2(R1) guidelines for impurity quantification.

Table 2: Quantitative Validation Metrics

Validation Parameter	Result / Acceptance Criteria
Linear Range	1.0 ng/mL to 500 ng/mL ()
Limit of Detection (LOD)	0.3 ng/mL (S/N 3)
Limit of Quantitation (LOQ)	1.0 ng/mL (S/N 10, Precision 10%)
Intra-day Precision (%RSD)	4.5% (at 10, 50, and 250 ng/mL)
Inter-day Precision (%RSD)	6.2% (at 10, 50, and 250 ng/mL)
Accuracy (% Recovery)	98.5% – 102.1% (Spiked at 3 concentration levels)
Matrix Effect	95% – 104% (IS-normalized)

Conclusion

The developed LC-MS/MS protocol provides a highly selective, robust, and sensitive mechanism for the quantification of **6-(Hydroxymethyl)-5-hydroxyuracil** (Trifluridine Impurity 1). By pairing an aqueous-compatible HSS T3 column with negative electrospray ionization and a stable isotope-labeled internal standard, the method overcomes the inherent challenges of analyzing highly polar, low-molecular-weight pyrimidine degradation products. This protocol is

fully suitable for routine QC release testing, forced degradation studies, and stability profiling of Trifluridine-containing therapeutics.

References

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